

Physicochemical Properties of AP-238: An In-depth Technical Guide

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Compound of Interest

Compound Name: AP-238
CAS No.: 140924-11-4
Cat. No.: B15617077

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AP-238 is a synthetic opioid of the cinnamylpiperazine class, structurally related to bucinnazine (AP-237).^[1] It has emerged as a novel psychoactive substance and is characterized as a potent agonist of the μ -opioid receptor (MOR).^{[2][3]} This technical guide provides a comprehensive overview of the known physicochemical properties of **AP-238**, along with relevant experimental methodologies and an illustration of its primary signaling pathway. This information is intended to support research, drug development, and forensic analysis involving this compound.

Physicochemical Data

The following tables summarize the available quantitative data for **AP-238**.

Table 1: General Physicochemical Properties of **AP-238**

Property	Value	Source
Molecular Formula	C ₁₈ H ₂₆ N ₂ O	[4]
Molecular Weight	286.41 g/mol	[4]
IUPAC Name	1-[(2R,6S)-2,6-dimethyl-4-[(E)-3-phenylprop-2-enyl]piperazin-1-yl]propan-1-one	[1]
SMILES	CCC(=O)N1--INVALID-LINK--CN(C/C=C/c2ccccc2)C[C@H]1C	[4]
InChI Key	JELNWD0XWGBBLO-QJBCGIKSSA-N	[4]
Melting Point	Not reported in the literature	
pKa	Not reported in the literature	

Table 2: Solubility of **AP-238** Hydrochloride

Solvent	Solubility	Source
Dimethylformamide (DMF)	10 mg/mL	[5]
Dimethyl sulfoxide (DMSO)	15 mg/mL	[5]
Ethanol	30 mg/mL	[5]
Phosphate-Buffered Saline (PBS, pH 7.2)	10 mg/mL	[5]

Table 3: Pharmacological Properties of **AP-238**

Parameter	Value	Assay	Source
μ-Opioid Receptor (MOR) Activation EC ₅₀	248 nM (95% CI: 184–333 nM)	β-arrestin 2 Recruitment Assay	[6]

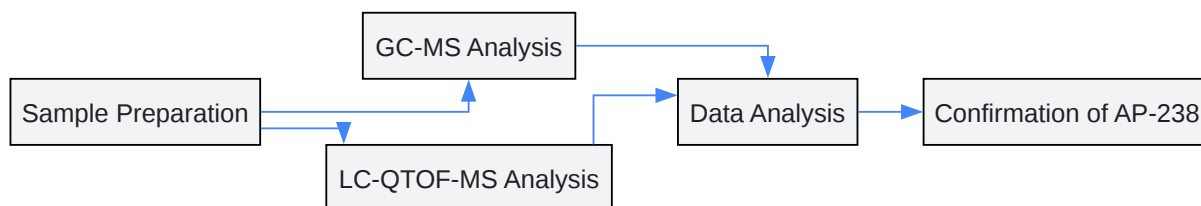
Experimental Protocols

Detailed experimental protocols for the characterization of **AP-238** are crucial for reproducible research. The following sections describe the methodologies for determining key physicochemical and pharmacological properties.

Analytical Identification and Confirmation

Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (LC-QTOF-MS) are standard methods for the identification and confirmation of **AP-238** in forensic and research settings.

Workflow for Analytical Identification of **AP-238**



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Caption: Workflow for the analytical identification of **AP-238**.

Determination of Melting Point (General Procedure)

As no specific melting point for **AP-238** has been reported, a general protocol for its determination is provided.

- **Sample Preparation:** A small amount of the crystalline solid is placed into a capillary tube.

- Instrumentation: The capillary tube is placed in a melting point apparatus.
- Heating: The sample is heated at a controlled rate.
- Observation: The temperature at which the solid begins to melt and the temperature at which it completely liquefies are recorded to determine the melting range.

Determination of pKa (General Procedure)

The acid dissociation constant (pKa) is a critical parameter for understanding the ionization state of a compound at different pH values. A general protocol for its determination is as follows:

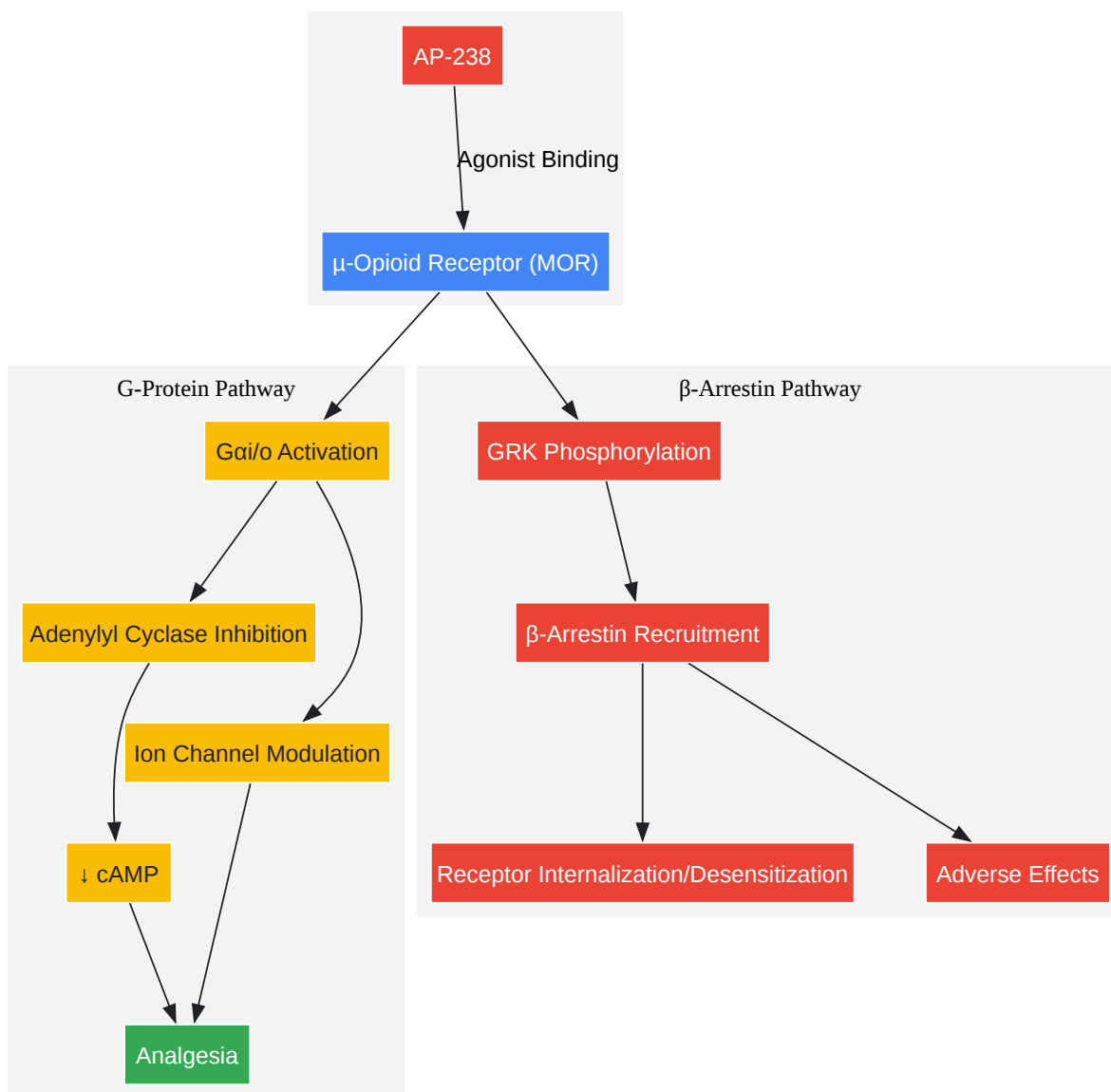
- Method Selection: Potentiometric titration or UV-Vis spectrophotometry are common methods.
- Titration: For potentiometric titration, a solution of the compound is titrated with a strong acid or base, and the pH is monitored with a pH meter.
- Data Analysis: The pKa is determined from the midpoint of the titration curve.

In Vitro Metabolism Study

The metabolism of **AP-238** can be investigated using in vitro models such as pooled human liver microsomes (pHLM).[6]

- Incubation: **AP-238** is incubated with pHLM in the presence of NADPH-regenerating cofactors.
- Sample Extraction: The reaction is quenched, and metabolites are extracted from the incubation mixture.
- Analysis: The extracted samples are analyzed by LC-QTOF-MS to identify potential metabolites.[6]

Workflow for In Vitro Metabolism Study of **AP-238**



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